

m-Aminopropionanilide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N*-(3-Aminophenyl)propanamide

Cat. No.: B1266060

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for m-Aminopropionanilide (CAS No. 22987-10-6). The information is intended to support researchers, scientists, and professionals in the drug development field in ensuring a safe laboratory environment.


Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	<i>N</i> -(3-aminophenyl)propanamide
Synonyms	m-Aminopropionanilide, 3'-Aminopropionanilide, <i>N</i> -(3-Aminophenyl)propionamide
CAS Number	22987-10-6
Molecular Formula	C ₉ H ₁₂ N ₂ O
Molecular Weight	164.20 g/mol [1] [2]
Appearance	Solid
Melting Point	92-96 °C [1]

Hazard Identification and GHS Classification

m-Aminopropionanilide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictogram:

 alt text

Signal Word: Warning[1][2][3]

Hazard Statements:

- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Precautionary Statements:

A comprehensive list of precautionary statements is provided by the European Chemicals Agency (ECHA).[2][3] Key precautions include:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
- P264: Wash skin thoroughly after handling.[4]
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Toxicological Information

Detailed quantitative toxicological data for m-Aminopropionanilide, such as LD50 or LC50 values, are not readily available in the public domain. However, based on the GHS

classification, the substance is known to be an irritant to the skin, eyes, and respiratory system.

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.^[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards Arising from the Chemical:** During a fire, irritating and toxic gases such as nitrogen oxides and carbon monoxide may be generated.
- **Special Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

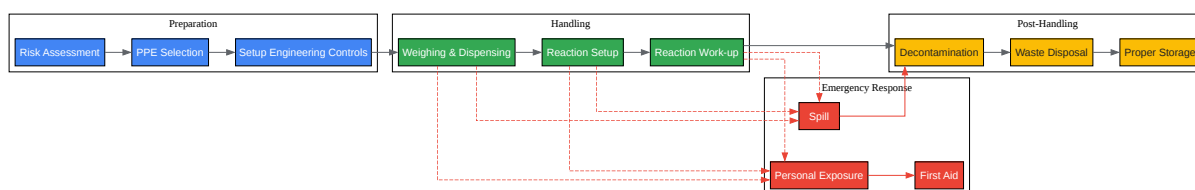
Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust and contact with skin and eyes.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the spilled material and place it into a suitable container for disposal. Avoid generating dust. Clean the spill area with soap and water.

Experimental Workflow for Safe Handling of m-Aminopropionanilide

The following diagram illustrates a logical workflow for the safe handling of m-Aminopropionanilide in a laboratory setting.



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Safe Handling Workflow for m-Aminopropionanilide

Disclaimer: This document is intended as a guide and is not a substitute for a formal safety review or the advice of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) for this compound before use.

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